

Ortho-fluoro 4-ANBP: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Ortho-fluoro 4-ANBP

Cat. No.: B2914974

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Ortho-fluoro 4-ANBP, with the formal name N-(2-fluorophenyl)-1-(phenylmethyl)-4-piperidinamine, is an analytical reference standard structurally similar to known opioids.^[1] It serves as a crucial intermediate in the synthesis of N-benzyl ortho-fluoro norfentanyl, a fentanyl analog.^{[1][2]} This technical guide provides an in-depth overview of the molecular characteristics, a plausible synthetic route, and the anticipated pharmacological context of **Ortho-fluoro 4-ANBP**, leveraging data from closely related fentanyl analogs.

Core Molecular Data

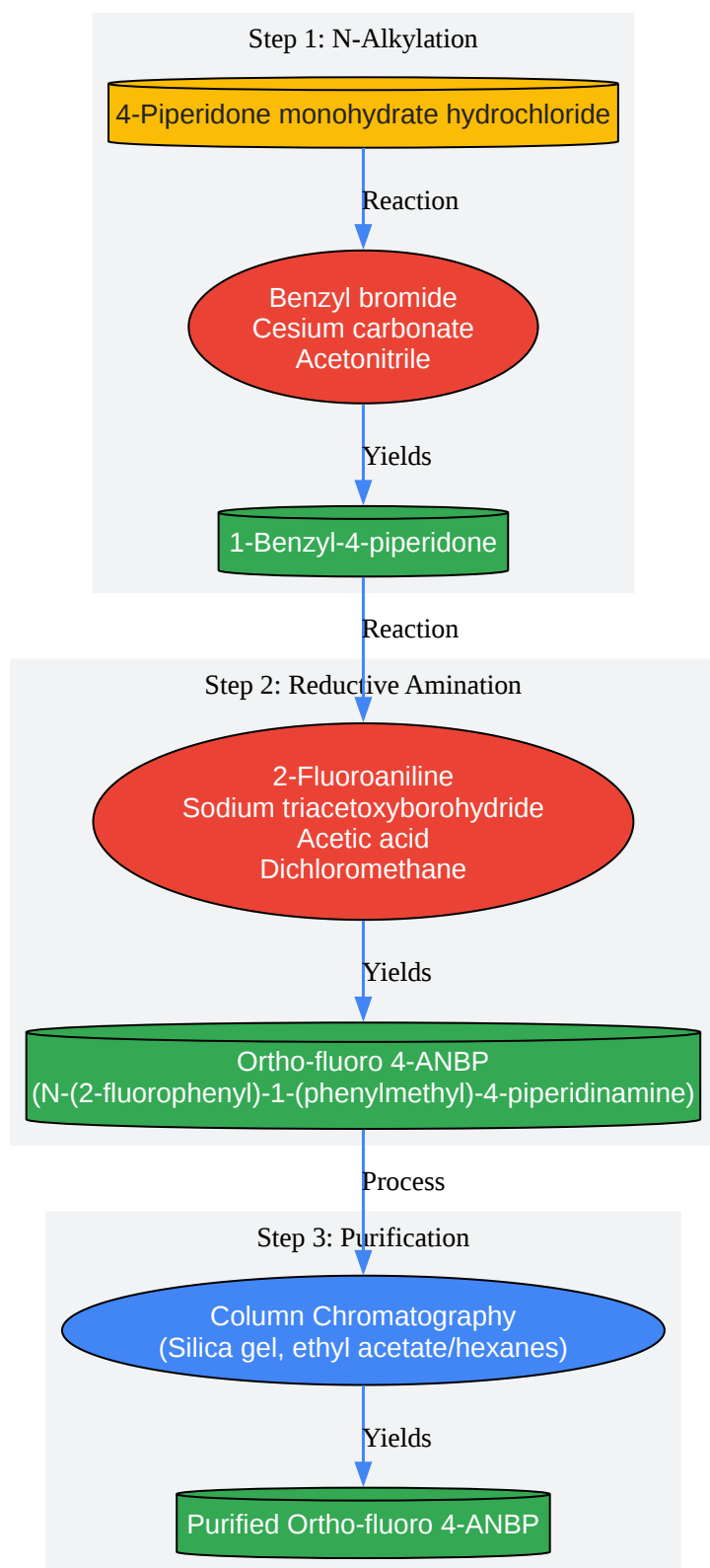
The fundamental physicochemical properties of **Ortho-fluoro 4-ANBP** are summarized in the table below.

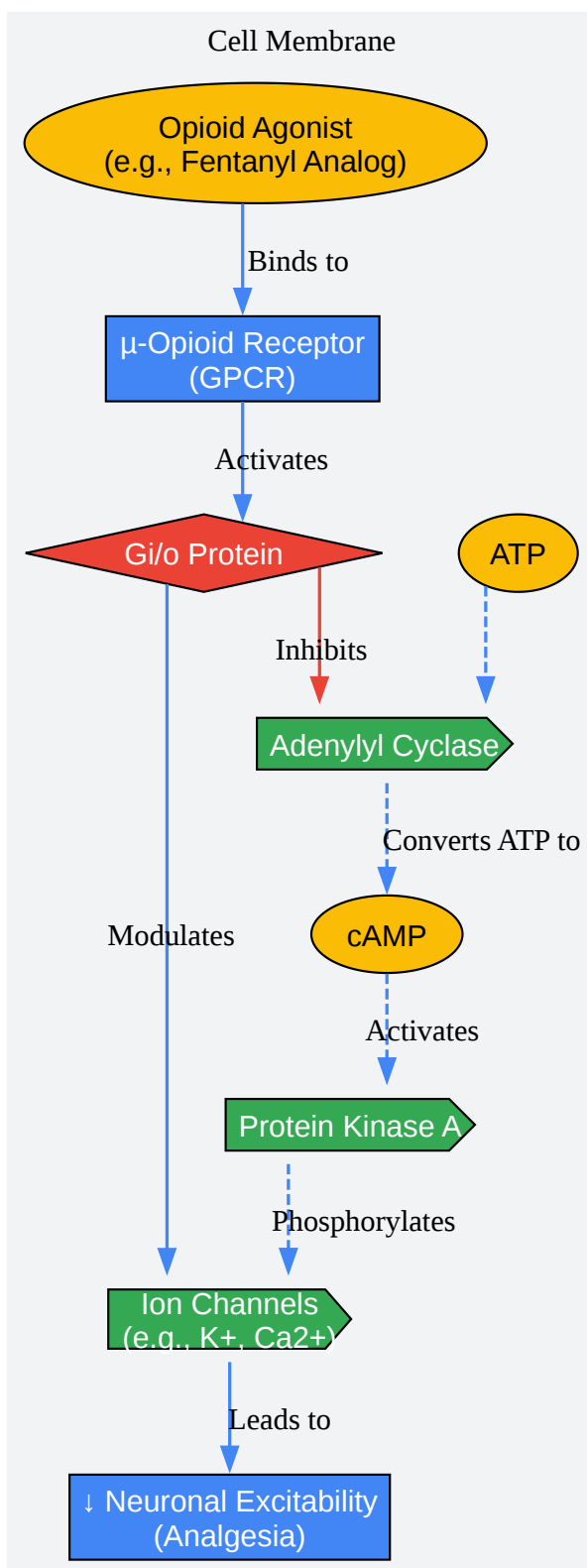
Property	Value	Source
Molecular Formula	C18H21FN2	[3]
Molecular Weight	284.4 g/mol	[3]
Formal Name	N-(2-fluorophenyl)-1-(phenylmethyl)-4-piperidinamine	[3]
CAS Number	416876-71-6	[3]
Synonyms	o-fluoro 4-ANBP, Despropionyl N-benzyl ortho-fluoro norfentanyl	[3]

Synthesis Protocol

While a specific, detailed protocol for the synthesis of **Ortho-fluoro 4-ANBP** is not readily available in peer-reviewed literature, a robust synthesis can be extrapolated from established methods for producing fentanyl and its analogs. The following three-step synthesis is adapted from the optimized protocol developed by Valdez et al. for fentanyl synthesis, modified for the specific production of **Ortho-fluoro 4-ANBP**.

Experimental Workflow for the Synthesis of Ortho-fluoro 4-ANBP





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References

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- 2. EP2455377A1 - Synthesis of fentanyl analogs - Google Patents [patents.google.com]
- 3. osti.gov [osti.gov]
- To cite this document: BenchChem. [Ortho-fluoro 4-ANBP: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2914974#molecular-weight-and-formula-of-ortho-fluoro-4-anbp]

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